

An In-depth Technical Guide to Benzyl 4-hydroxypiperidine-1-carboxylate

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Compound of Interest

Compound Name: *Benzyl 4-hydroxypiperidine-1-carboxylate*

Cat. No.: *B1273280*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **Benzyl 4-hydroxypiperidine-1-carboxylate**. The information is intended to support research and development efforts in the fields of medicinal chemistry and drug discovery.

Core Chemical Properties

Benzyl 4-hydroxypiperidine-1-carboxylate is a key synthetic intermediate. Its physical and chemical properties are summarized below. The compound can exist as both a solid and a colorless to orange oil, which should be noted when handling and characterizing the substance.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₇ NO ₃	[1] [2] [3] [4]
Molecular Weight	235.28 g/mol	[1] [2] [3]
Appearance	Solid or Oil	[4] [5]
Boiling Point	167 °C at 0.2 mmHg	[2] [5]
Density	1.554 g/mL at 25 °C	[2] [5]
Refractive Index (n _{20/D})	1.543	[5]
Flash Point	>230 °F (>110 °C)	[2] [5]
pKa (Predicted)	14.79 ± 0.20	[5]
CAS Number	95798-23-5	[1] [2] [3] [4]

Identifiers:

- IUPAC Name: **benzyl 4-hydroxypiperidine-1-carboxylate**[\[1\]](#)
- Synonyms: 1-(Benzyloxycarbonyl)-4-piperidinol, N-Cbz-4-hydroxypiperidine[\[4\]](#)[\[5\]](#)
- InChI: InChI=1S/C13H17NO3/c15-12-6-8-14(9-7-12)13(16)17-10-11-4-2-1-3-5-11/h1-5,12,15H,6-10H2[\[1\]](#)
- InChIKey: JKIUUDJOCYHIGY-UHFFFAOYSA-N[\[1\]](#)
- SMILES: C1CN(CCC1O)C(=O)OCC2=CC=CC=C2[\[1\]](#)

Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of **Benzyl 4-hydroxypiperidine-1-carboxylate**. While detailed peak assignments are beyond the scope of this guide, sources for spectral data are available.

- ¹H and ¹³C NMR: Data are available from suppliers such as Sigma-Aldrich.[\[1\]](#)

- Mass Spectrometry: GC-MS data is available.^[1] A mass spectrum from a chemical ionization source shows a peak at m/z 236 ($M+1$).^[5]
- Infrared (IR) Spectroscopy: ATR-IR spectra are available.^[1]

Experimental Protocols

The following is a representative experimental protocol for the synthesis of **Benzyl 4-hydroxypiperidine-1-carboxylate**.

Synthesis of N-Benzylloxycarbonyl-4-hydroxypiperidine:

This procedure involves the reaction of 4-hydroxypiperidine with benzyl chloroformate.

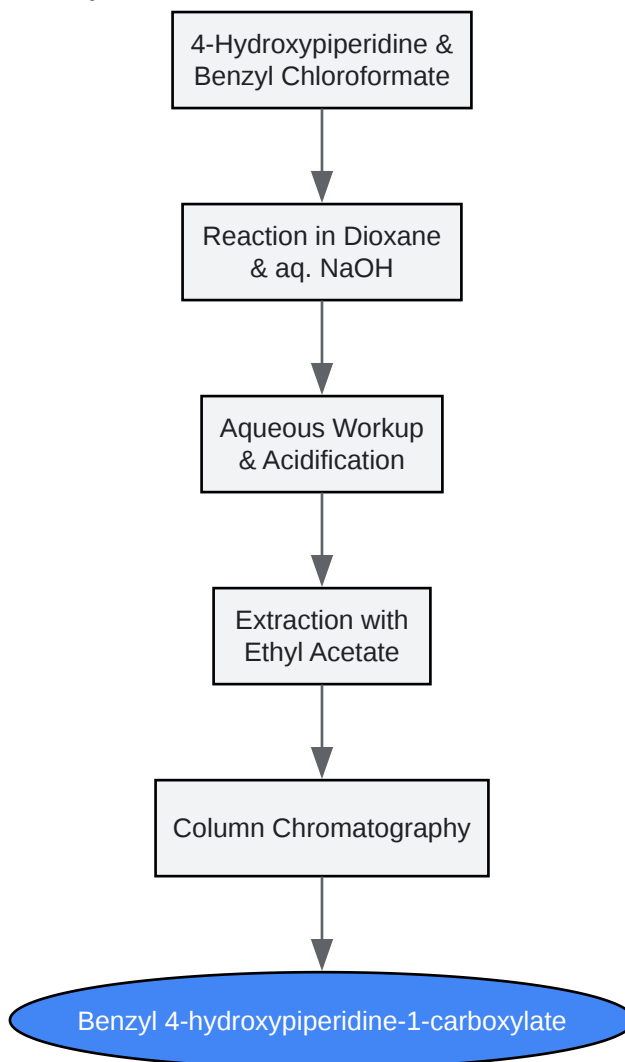
- Materials:
 - 4-hydroxypiperidine
 - Benzyl chloroformate
 - 1N aqueous Sodium Hydroxide (NaOH) solution
 - Dioxane
 - Hydrochloric acid (HCl)
 - Ethyl acetate (EtOAc)
 - Water
 - Saturated brine solution
 - Anhydrous sodium sulfate
 - Silica gel for column chromatography
 - Petroleum ether, Dichloromethane, Acetonitrile, Methanol (for chromatography)
- Procedure:

- To a cooled and well-stirred mixture of 4-hydroxypiperidine (1 equivalent), 1N aqueous NaOH solution (1.2 equivalents), and dioxane, slowly add benzyl chloroformate (1.2 equivalents) dropwise over 30 minutes.
- After the addition is complete, continue to stir the reaction mixture for an additional 30 minutes.
- Upon reaction completion, treat the mixture with water.
- Concentrate the mixture and then acidify with hydrochloric acid to a pH of 2.
- Extract the acidified aqueous phase with ethyl acetate.
- Combine the organic phases and wash sequentially with water and saturated brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel. The eluent can be a gradient of petroleum ether with dichloromethane and acetonitrile containing a small percentage of methanol.^[5]
- Expected Outcome: The final product, N-Cbz-4-hydroxypiperidine, is typically obtained as an oil with a high yield (e.g., 99%).^[5]

Logical Workflow for Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and purification of **Benzyl 4-hydroxypiperidine-1-carboxylate**.

Synthesis and Purification Workflow



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Synthesis and Purification Workflow

Role in Drug Discovery and Signaling Pathways

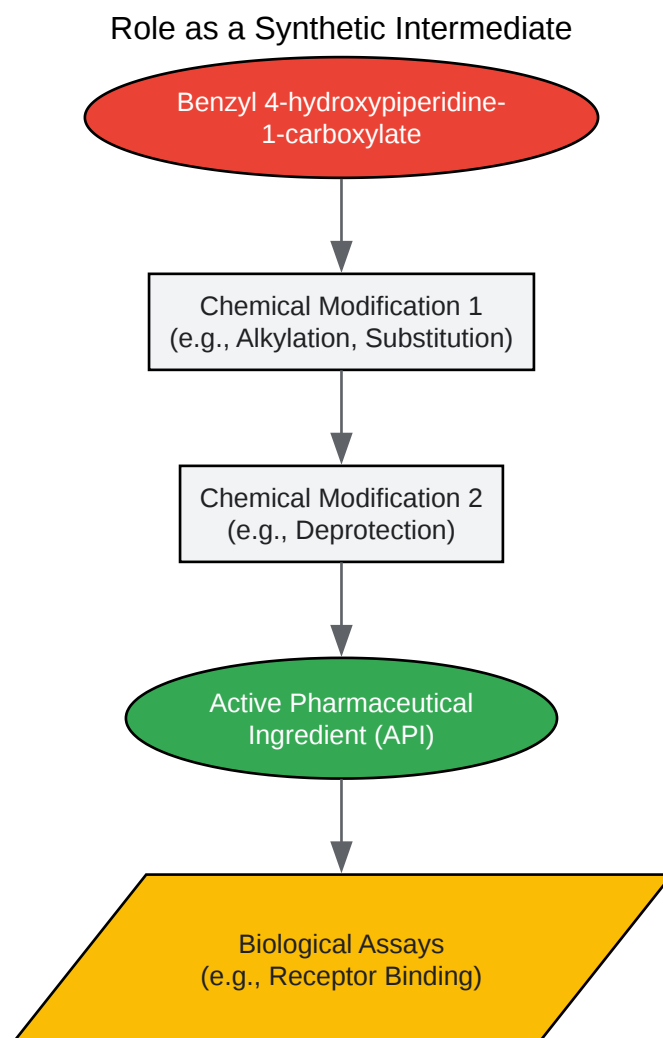
Benzyl 4-hydroxypiperidine-1-carboxylate is primarily utilized as a versatile building block in the synthesis of more complex molecules with potential therapeutic applications.[6][7] While the compound itself is not typically the final active pharmaceutical ingredient (API), its piperidine scaffold is a common feature in many biologically active compounds.

Derivatives of this molecule have been investigated for a variety of pharmacological activities. For instance, related structures have shown potential as:

- Histamine H3 Receptor Antagonists: The piperidine core is a key structural motif in the development of antagonists for this receptor, which is a target for treating neurological and cognitive disorders.[8]
- Acetylcholinesterase (AChE) Inhibitors: Modifications of the piperidine ring can lead to compounds that inhibit AChE, an enzyme implicated in Alzheimer's disease.[8]

The benzyl carbamate group serves as a common protecting group for the piperidine nitrogen, allowing for selective chemical modifications at other positions of the molecule. This strategic protection is fundamental in multi-step syntheses of drug candidates.

The logical relationship of its role as a building block is depicted below.



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Role as a Synthetic Intermediate

Safety Information

Benzyl 4-hydroxypiperidine-1-carboxylate is classified as an irritant.[1]

- Hazard Statements:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

It is essential to handle this chemical in a well-ventilated area using appropriate personal protective equipment (PPE), including gloves and safety glasses.

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